

A Technical Guide to the Physical Properties of 2-Methyloxetan-3-ol

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Compound of Interest

Compound Name: 2-Methyloxetan-3-ol

Cat. No.: B2577784

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This technical guide provides a summary of the known physical properties of **2-Methyloxetan-3-ol**. Due to the compound's novelty or limited public research, a comprehensive experimental dataset for its physical characteristics is not readily available in public literature. However, this document compiles the existing data and furnishes detailed, standardized experimental protocols for the determination of key physical properties. These methodologies are intended to guide researchers in the comprehensive characterization of **2-Methyloxetan-3-ol** in a laboratory setting.

Core Physical Properties

The physical properties of a compound are critical in drug development and research, influencing its behavior in various biological and chemical systems. For **2-Methyloxetan-3-ol**, the following table summarizes the currently available data.

Physical Property	Value	Source
Molecular Weight	88.106 g/mol	CymitQuimica ^[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols for Physical Property Determination

Given the absence of comprehensive experimental data for **2-Methyloxetan-3-ol**, the following sections detail standardized methodologies for determining its primary physical properties.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This property is a crucial indicator of purity.

Methodology: Micro-Boiling Point Determination^{[2][3]}

This method is suitable for small sample volumes.

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating apparatus (e.g., a Thiele tube or a melting point apparatus with a heating block), and a rubber band or thread.^[4]
- Procedure:
 - Fill the small test tube with the liquid sample to a depth of about 1-2 cm.
 - Place the capillary tube, with its open end downwards, into the test tube containing the liquid.

- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Heat the apparatus gently.[4] A continuous stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating and observe the liquid. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[4]

Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Melting Point Determination[5][6][7]

- Apparatus: A melting point apparatus, a thermometer, and a capillary tube sealed at one end.
- Procedure:
 - Introduce a small, finely powdered sample of the solid into the open end of the capillary tube and pack it down.[8][9]
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the sample rapidly to a temperature about 15-20°C below the expected melting point.
 - Then, decrease the heating rate to 1-2°C per minute.
 - Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.[5]

Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

Methodology: Using a Graduated Cylinder and Balance[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Apparatus: A graduated cylinder and a balance.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder.
 - Add a known volume of the liquid sample to the graduated cylinder and record the volume.
 - Measure the total mass of the graduated cylinder and the liquid.
 - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.
 - Calculate the density by dividing the mass of the liquid by its volume.

Determination of Solubility

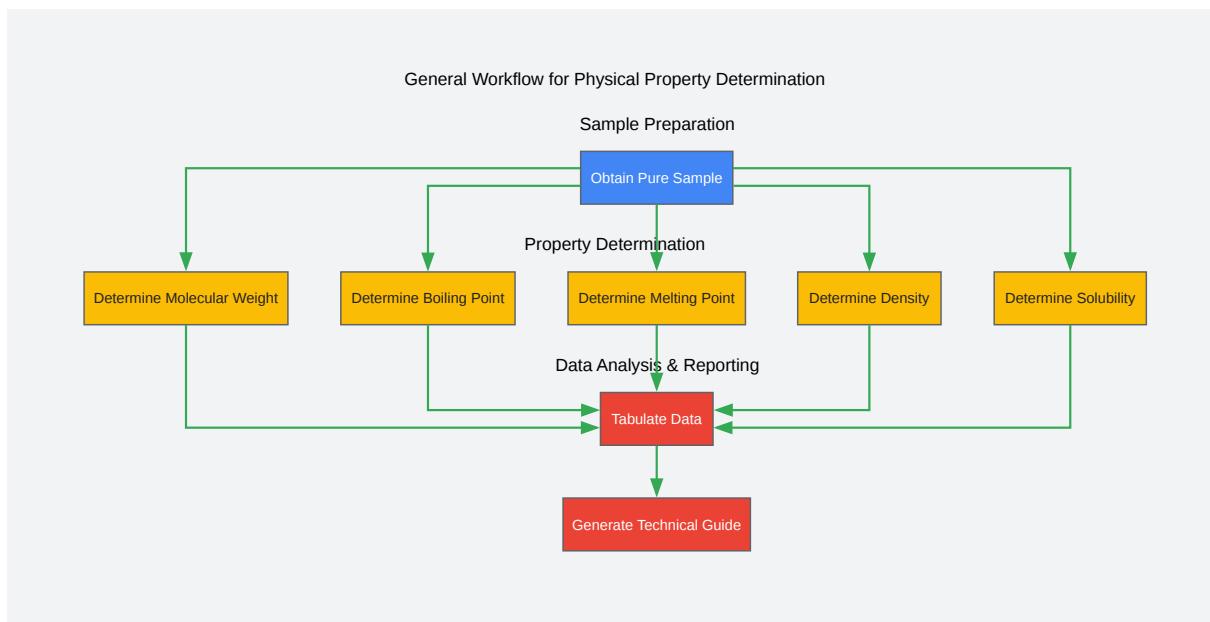
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Testing[\[13\]](#)[\[14\]](#)

- Apparatus: Test tubes, a vortex mixer (optional), and various solvents (e.g., water, diethyl ether, ethanol, acetone).
- Procedure:
 - Add approximately 10-20 mg of the compound to a test tube.
 - Add 1 mL of the chosen solvent to the test tube.
 - Vigorously shake or vortex the test tube for 1-2 minutes.
 - Observe the mixture. If the solid completely disappears, the compound is considered soluble in that solvent. If any solid remains, it is considered insoluble or sparingly soluble.
 - This process can be repeated with a range of polar and non-polar solvents to create a solubility profile for the compound.

Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a novel compound like **2-Methyloxetan-3-ol**.



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